

# 2,6-Diaminonicotinic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Diaminonicotinic acid

Cat. No.: B069823

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## An In-depth Technical Guide on **2,6-Diaminonicotinic Acid**

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This document provides a concise technical summary of the molecular formula and weight of **2,6-Diaminonicotinic acid**.

## Molecular Properties

**2,6-Diaminonicotinic acid** is a derivative of nicotinic acid, which is a form of vitamin B3. The defining features of this molecule are the two amino groups (-NH<sub>2</sub>) attached to the pyridine ring at positions 2 and 6, in addition to the carboxylic acid (-COOH) group at position 3.

The molecular formula and weight are fundamental identifiers for any chemical compound. The established molecular formula for **2,6-Diaminonicotinic acid** is C<sub>6</sub>H<sub>7</sub>N<sub>3</sub>O<sub>2</sub><sup>[1]</sup>. Based on this formula, the calculated molecular weight is 153.14 g/mol <sup>[2]</sup>.

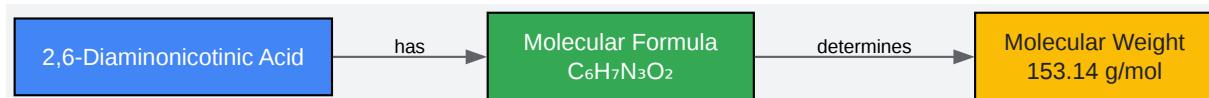
## Data Presentation

For clarity and ease of comparison, the core quantitative data for **2,6-Diaminonicotinic acid** is summarized in the table below.

Property	Value
Molecular Formula	$C_6H_7N_3O_2$ [1]
Molecular Weight	153.14 g/mol [2]

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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## References

- 1. 2,6-Diaminonicotinic acid | C<sub>6</sub>H<sub>7</sub>N<sub>3</sub>O<sub>2</sub> | CID 18977245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5,6-Diaminonicotinic acid | C<sub>6</sub>H<sub>7</sub>N<sub>3</sub>O<sub>2</sub> | CID 22476298 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)